

A Technical Guide to (Rac)-Atropine-d3 for Research Applications

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Compound of Interest

Compound Name: (Rac)-Atropine-d3
CAS No.: 51-55-8; 5908-99-6
Cat. No.: B15603915

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This in-depth technical guide is designed for researchers, scientists, and drug development professionals, providing comprehensive information on the commercial sourcing and application of **(Rac)-Atropine-d3**. This deuterated analog of atropine serves as a valuable tool in various research settings, particularly in analytical and pharmacological studies.

Commercial Suppliers and Product Specifications

(Rac)-Atropine-d3 is available from several commercial suppliers specializing in research chemicals and stable isotope-labeled compounds. The following tables summarize the key product specifications from prominent vendors to facilitate easy comparison.

Table 1: General Product Information for **(Rac)-Atropine-d3**

Parameter	Value
Chemical Name	(Rac)-Atropine-d3
Synonyms	(±)-Atropine-d3, Atropine (N-methyl-d3)
CAS Number	1276197-36-4
Molecular Formula	C ₁₇ H ₂₀ D ₃ NO ₃
Molecular Weight	~292.39 g/mol

Table 2: Supplier-Specific Product Details

Supplier	Catalog Number	Purity	Available Quantities	Storage
Sigma-Aldrich	AABH9A95B6C9	Not specified	Currently unavailable	2-8°C
CymitQuimica	TR-A794632	Not specified	1mg, 5mg, 2500µg	Not specified
MedchemExpress	HY-B1205S	>98%	1mg, 5mg, 10mg	Powder: -20°C (3 years), -80°C (6 months)
Aladdin	A0754	Not specified	1mg, 5mg, 10mg	Not specified
Clinivex	Not specified	Not specified	Inquire for details	Room temperature (unless specified)
Key Organics	MS-24185	>97%	1mg	Not specified
LGC Standards	TRC-A794632	>95% (HPLC)	1mg, 2.5mg, 5mg	-20°C

Note: Availability, purity, and catalog numbers are subject to change. It is recommended to consult the supplier's website for the most current information.

Experimental Protocols

(Rac)-Atropine-d3 is primarily utilized as an internal standard in quantitative analytical methods, such as liquid chromatography-mass spectrometry (LC-MS) and gas chromatography-mass spectrometry (GC-MS), for the accurate determination of atropine concentrations in biological matrices.

Protocol 1: Preparation of Stock and Working Solutions

Objective: To prepare standardized solutions of **(Rac)-Atropine-d3** for use as an internal standard.

Materials:

- **(Rac)-Atropine-d3** powder
- Methanol (LC-MS grade) or Acetonitrile (LC-MS grade)
- Calibrated analytical balance
- Volumetric flasks (Class A)
- Micropipettes

Procedure:

- Stock Solution (1 mg/mL):
 - Accurately weigh 1 mg of **(Rac)-Atropine-d3** powder.
 - Dissolve the powder in a 1 mL volumetric flask with methanol or acetonitrile.
 - Ensure complete dissolution by vortexing or sonicating if necessary.
 - Store the stock solution at -20°C in an amber vial.
- Working Internal Standard Solution (e.g., 100 ng/mL):

- Perform serial dilutions of the stock solution with the appropriate solvent (e.g., methanol or acetonitrile) to achieve the desired final concentration.
- For a 100 ng/mL working solution, dilute the 1 mg/mL stock solution 1:10,000.
- Prepare fresh working solutions daily or as required by the experimental protocol.

Protocol 2: Quantitative Analysis of Atropine in a Biological Matrix using LC-MS/MS with (Rac)-Atropine-d3 as an Internal Standard

Objective: To quantify the concentration of atropine in a biological sample (e.g., plasma, urine) using a validated LC-MS/MS method.

Materials:

- Biological matrix sample (e.g., rat plasma)
- **(Rac)-Atropine-d3** working internal standard solution
- Atropine standard for calibration curve
- Acetonitrile with 0.1% formic acid (protein precipitation agent)
- LC-MS/MS system with a C18 reverse-phase column

Procedure:

- Sample Preparation:
 - To 100 µL of the biological sample, add a known amount of the **(Rac)-Atropine-d3** working internal standard solution (e.g., 10 µL of a 100 ng/mL solution).
 - Add 300 µL of cold acetonitrile with 0.1% formic acid to precipitate proteins.
 - Vortex the sample for 1 minute.
 - Centrifuge at 10,000 x g for 10 minutes at 4°C.

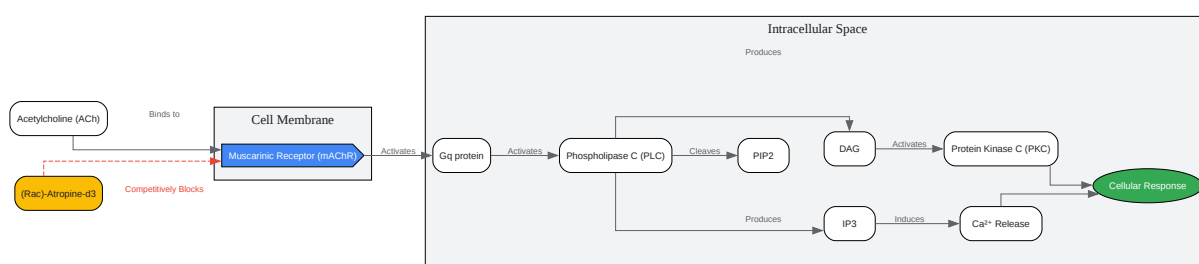
- Transfer the supernatant to a clean vial for LC-MS/MS analysis.
- Calibration Curve Preparation:
 - Prepare a series of calibration standards by spiking known concentrations of atropine into the same biological matrix.
 - Process the calibration standards using the same sample preparation procedure, including the addition of the **(Rac)-Atropine-d3** internal standard.
- LC-MS/MS Analysis:
 - Inject the prepared samples and calibration standards onto the LC-MS/MS system.
 - Separate the analytes using a suitable gradient elution on the C18 column.
 - Detect and quantify atropine and **(Rac)-Atropine-d3** using multiple reaction monitoring (MRM) mode. The mass transitions will differ due to the deuterium labeling.
- Data Analysis:
 - Calculate the peak area ratio of atropine to **(Rac)-Atropine-d3** for each sample and calibration standard.
 - Construct a calibration curve by plotting the peak area ratio against the known concentration of the calibration standards.
 - Determine the concentration of atropine in the unknown samples by interpolating their peak area ratios from the calibration curve.

Signaling Pathway and Experimental Workflow Diagrams

Atropine's Mechanism of Action: Muscarinic Acetylcholine Receptor Antagonism

Atropine is a competitive antagonist of muscarinic acetylcholine receptors (mAChRs). By binding to these receptors, it blocks the effects of the endogenous neurotransmitter

acetylcholine. This antagonism disrupts the normal signaling cascade, which, depending on the receptor subtype and cell type, can involve the inhibition of adenylyl cyclase or the activation of phospholipase C. The following diagram illustrates the general mechanism of atropine's action at a muscarinic receptor coupled to a Gq protein.

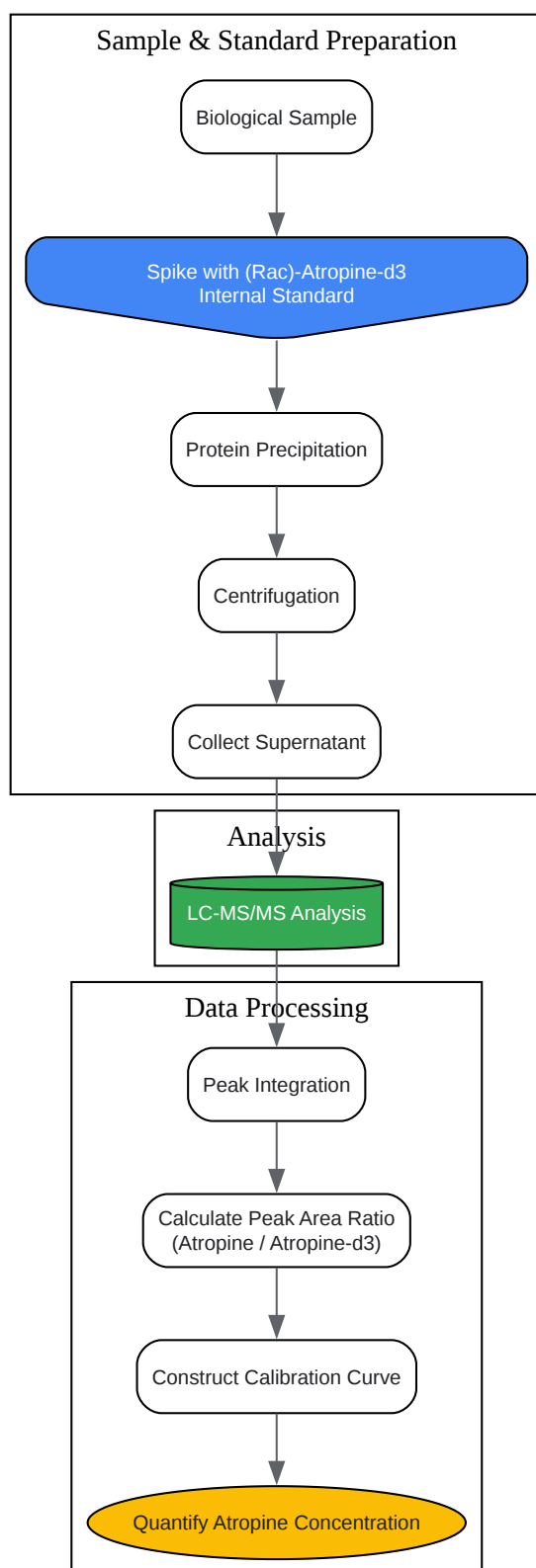


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Caption: Mechanism of **(Rac)-Atropine-d3** as a competitive antagonist at muscarinic receptors.

Experimental Workflow for LC-MS/MS Quantification

The following diagram outlines the logical flow of a typical quantitative analysis experiment using **(Rac)-Atropine-d3** as an internal standard.



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Caption: Workflow for quantitative analysis using **(Rac)-Atropine-d3** as an internal standard.

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